

# Safeguarding Your Research: Essential Safety and Handling Protocols for N6-Benzoyladenine

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## Compound of Interest

Compound Name: N6-Benzoyladenine

Cat. No.: B160815

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **N6-Benzoyladenine**, a compound utilized in various research applications, including plant growth regulation and biochemical assays.<sup>[1][2]</sup> Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Classification

**N6-Benzoyladenine** is classified as hazardous.<sup>[3][4]</sup> It is harmful if swallowed, may cause an allergic skin reaction, and is suspected of damaging an unborn child.<sup>[5]</sup> It can also cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[3][4][6][7]</sup>

Hazard Statements:

- H302: Harmful if swallowed.<sup>[4][5][6]</sup>
- H315: Causes skin irritation.<sup>[6]</sup>
- H317: May cause an allergic skin reaction.<sup>[4][5]</sup>
- H319: Causes serious eye irritation.<sup>[4][6]</sup>
- H335: May cause respiratory irritation.<sup>[4][6]</sup>

- H361d: Suspected of damaging the unborn child.[5]
- H400: Very toxic to aquatic life.[6]
- H411: Toxic to aquatic life with long lasting effects.[6]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N6-Benzoyladenine** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with side-shields or Goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
Face Shield	Recommended when there is a splash hazard.	
Skin Protection	Chemical-resistant Gloves	Impermeable and resistant to the product.[6] Nitrile gloves are a suitable option.[8]
Protective Clothing	Lab coat, long-sleeved shirt, and long pants to prevent skin exposure.[3]	
Closed-toe Shoes	To protect feet from spills.	
Respiratory Protection	NIOSH-approved Respirator	Required when ventilation is inadequate or when handling large quantities that may generate dust.[5]

## Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the compound.

#### Handling Procedures:

- Preparation: Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]
- Ventilation: Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[3][7]
- Dispensing: Avoid generating dust when weighing or transferring the solid material.[3]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[5] Remove contaminated clothing and wash it before reuse.[5]
- Avoid Contact: Do not get in eyes, on skin, or on clothing.[3] Avoid ingestion and inhalation. [3]

#### Storage Procedures:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from strong oxidizing agents.[3]
- Protect from light and air.
- Recommended storage temperature is between 0 - 8 °C.[1]

## Accidental Release and First Aid Measures

Immediate and appropriate response to spills or exposure is critical.

Situation	Action
Spill	Evacuate the area. Wear appropriate PPE. Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3] Ventilate the area and wash the spill site after material pickup is complete.
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3] Remove contact lenses if present and easy to do.[3][5] Seek medical attention.[3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3] If skin irritation or a rash occurs, get medical advice/attention. [5] Remove and wash contaminated clothing before reuse.
Inhalation	Move the person to fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3] Seek medical attention.
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water.[5] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.

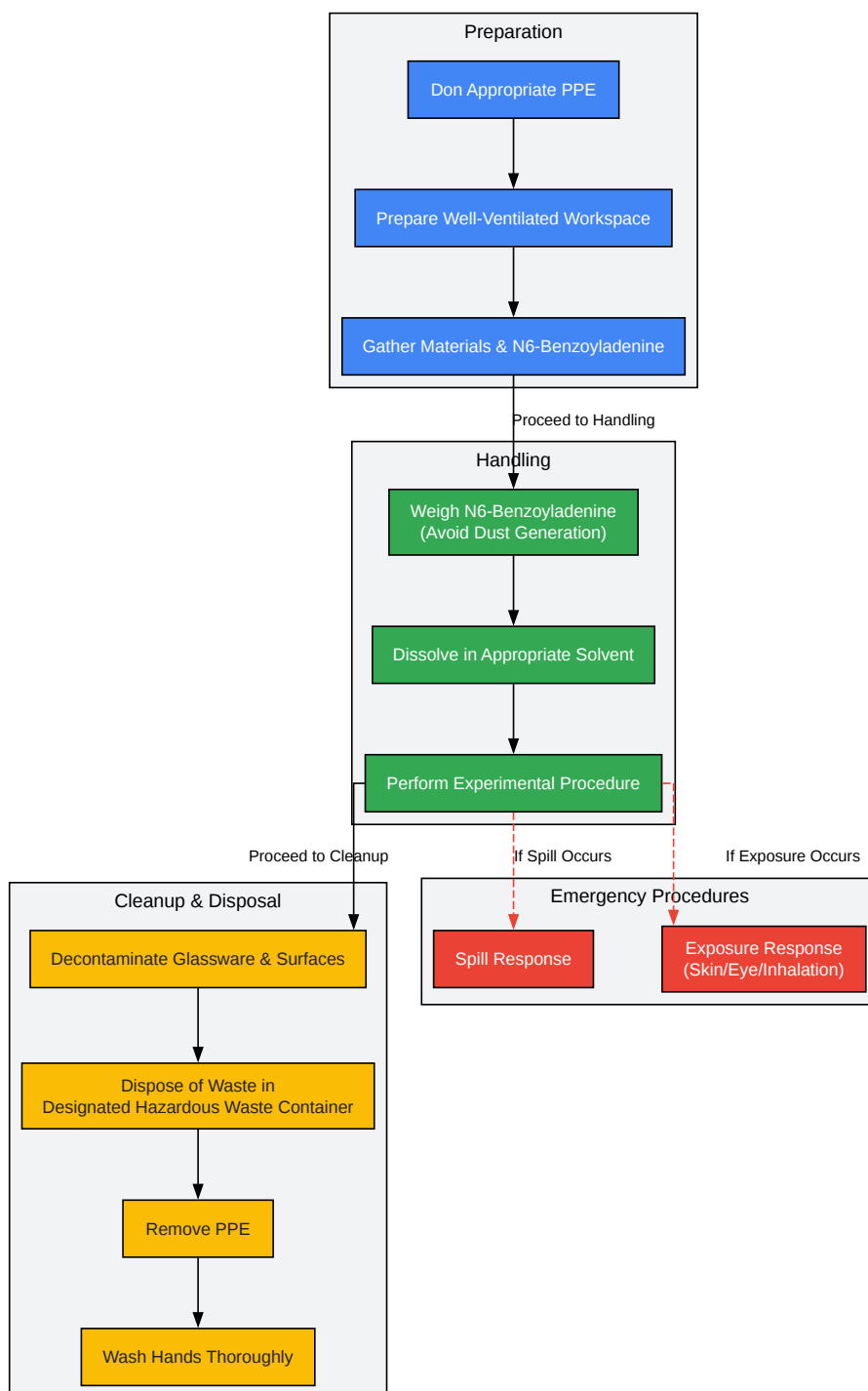
## Disposal Plan

Dispose of **N6-Benzoyladenine** and its containers in accordance with local, regional, and national regulations. Do not empty into drains.[3][5] Waste should be handled as hazardous and disposed of at an approved waste disposal plant.[3]

## Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid[1]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> N <sub>5</sub> O[1][4][5]
Molecular Weight	239.23 g/mol [5]
Melting Point	229 - 233 °C / 444.2 - 451.4 °F[3]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF).[9]

## Safe Handling Workflow for N6-Benzoyladenine



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Caption: Workflow for the safe handling of **N6-Benzoyladenine**.

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